

# 1-(o-Tolyl)biguanide molecular weight and formula

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## Compound of Interest

Compound Name: 1-(o-Tolyl)biguanide

Cat. No.: B1213205

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## Technical Data Summary for 1-(o-Tolyl)biguanide

This document provides the core chemical properties of **1-(o-Tolyl)biguanide**, tailored for researchers, scientists, and professionals in drug development. The primary focus is on its molecular formula and weight, presented in a clear, tabular format for ease of reference.

## Chemical Identity and Properties

**1-(o-Tolyl)biguanide**, also known as OTB, is a chemical compound that has applications as a vulcanization accelerator and as a ligand in the synthesis of novel vanadyl complexes.<sup>[1][2]</sup>

A comprehensive summary of the key quantitative data for **1-(o-Tolyl)biguanide** is presented below.

Parameter	Value	References
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N <sub>5</sub>	[3][4][5]
Molecular Weight	191.23 g/mol	[1][3][5][6][7]
Alternate Molecular Weight	191.24 g/mol	[4]
CAS Number	93-69-6	[3][6][8]
Linear Formula	CH <sub>3</sub> C <sub>6</sub> H <sub>4</sub> NHC(=NH)NHC(=NH)NH <sub>2</sub>	[5][6]
Physical Form	White to off-white powder/crystals	[1][6][8]
Melting Point	143-145 °C	[1][6]

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